

An In-Depth Technical Guide to Trazodone N-Oxide

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Compound of Interest

Compound Name: Trazodone N-Oxide

CAS No.: 55290-68-1

Cat. No.: B565010

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Prepared by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Trazodone N-Oxide**, a primary metabolite of the antidepressant drug Trazodone. Intended for researchers, scientists, and drug development professionals, this document details the compound's chemical identity, metabolic formation, and the analytical methodologies essential for its characterization and quantification. The protocols and insights herein are grounded in established scientific principles to ensure accuracy and reproducibility.

Core Chemical Identity and Properties

Trazodone N-Oxide, also known as Trazodone EP Impurity A, is a crucial molecule in the study of Trazodone's metabolism and overall pharmacological profile.^[1] Its formation is a result of oxidative metabolism of the parent drug. Understanding its fundamental properties is the first step in any analytical or metabolic investigation.

Key chemical and physical data are summarized below for quick reference.

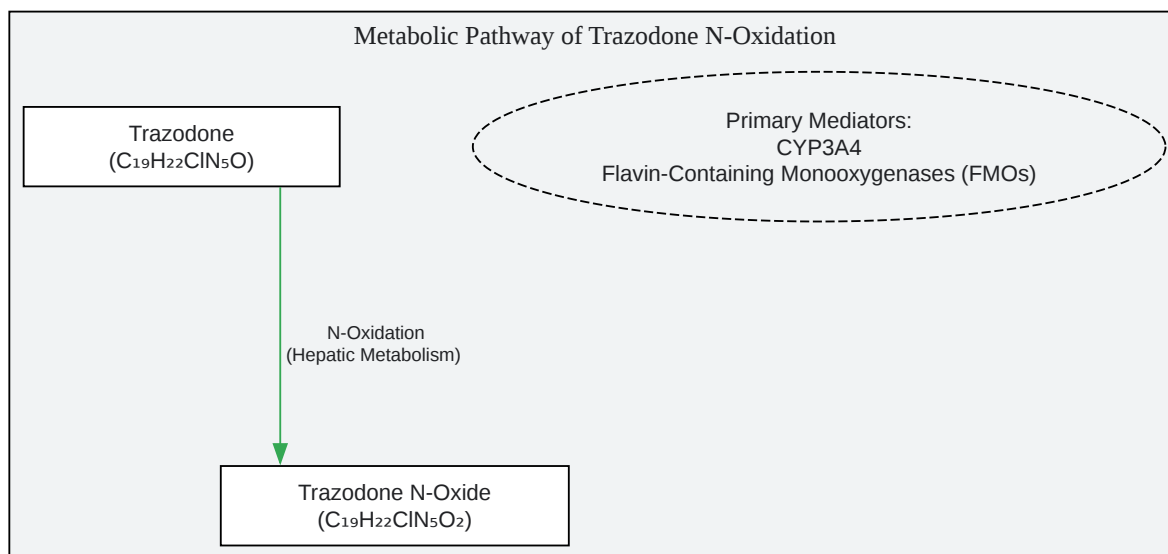
Property	Value	Source(s)
CAS Number	55290-68-1	[2][3]
Alternate CAS (HCl Salt)	55290-66-9	[3][4]
Molecular Formula	C ₁₉ H ₂₂ ClN ₅ O ₂	[2][3][5]
Molecular Weight	387.86 g/mol	[2]
Accurate Mass	387.1462	[2]
Known Synonyms	Trazodone Impurity A, Trazodone EP Impurity A	[4]
Physical Form	Crystals	[6]
Melting Point	119 - 122°C	[7]
Recommended Storage	-20°C	[2]

Metabolic Formation Pathway

Trazodone undergoes extensive hepatic metabolism in humans.[8][9] The formation of **Trazodone N-Oxide** occurs via N-oxidation, a common metabolic route for compounds containing nitrogen atoms within heterocyclic or aliphatic structures. This biotransformation is primarily mediated by two key enzyme families:

- **Cytochrome P450 (CYP) System:** Specifically, the CYP3A4 isoform is the principal enzyme responsible for metabolizing Trazodone.[8][10][11] While its major role is the N-dealkylation that forms the active metabolite m-chlorophenylpiperazine (mCPP), it also contributes to oxidative pathways.[8][9]
- **Flavin-Containing Monooxygenases (FMOs):** These enzymes are also known to contribute to N-oxidation pathways and are recognized as playing a role in Trazodone's metabolism.[9][12]

The causality for this pathway is the organism's mechanism to increase the polarity of the lipophilic parent drug (Trazodone), thereby facilitating its excretion from the body. The addition of an oxygen atom significantly increases the molecule's water solubility.

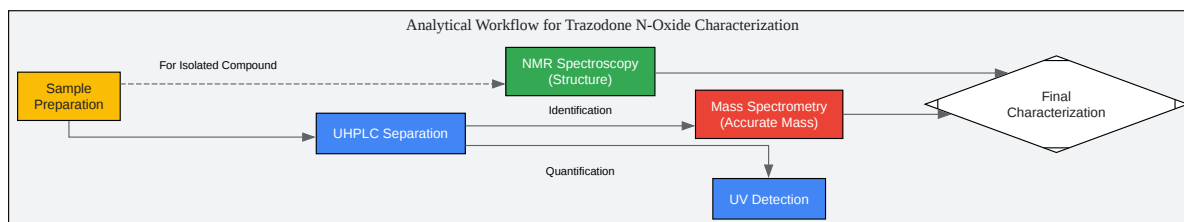


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*Metabolic conversion of Trazodone to **Trazodone N-Oxide**.*

Analytical Methodologies and Workflows

The accurate identification and quantification of **Trazodone N-Oxide** require robust analytical techniques. A multi-step workflow is necessary for unambiguous characterization, starting from separation and culminating in structural confirmation. This self-validating system ensures that the identity and purity of the analyte are confirmed by orthogonal methods.



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*Integrated workflow for the analysis of **Trazodone N-Oxide**.*

Chromatographic Separation: Stability-Indicating UHPLC Method

A validated Ultra-High-Performance Liquid Chromatography (UHPLC) method is essential for separating **Trazodone N-Oxide** from the parent drug and other related impurities or degradation products.[13][14] The choice of a C18 stationary phase provides excellent retention for the moderately polar analytes, while a gradient elution ensures efficient separation in a short runtime.

Protocol:

- System Preparation:
 - Instrument: UHPLC system equipped with a UV detector.[14]
 - Column: Acquity UPLC CSH C18 (e.g., 100 x 2.1 mm, 1.7 µm).[13]
 - Mobile Phase A: 10 mM Ammonium Acetate, pH adjusted to 8.5.[13]
 - Mobile Phase B: Methanol.[13]

- Flow Rate: 0.25 mL/min.[13]
- Detection Wavelength: 249 nm.[14]
- Column Temperature: 30°C.
- Sample Preparation:
 - Accurately weigh and dissolve the **Trazodone N-Oxide** reference standard or sample in a suitable diluent (e.g., 50:50 Methanol:Water) to a final concentration of approximately 0.1 mg/mL.
 - Filter the solution through a 0.22 µm syringe filter prior to injection.
- Gradient Elution Program:
 - 0-1 min: 95% A, 5% B
 - 1-8 min: Linear gradient to 5% A, 95% B
 - 8-9 min: Hold at 5% A, 95% B
 - 9-10 min: Return to 95% A, 5% B
 - 10-12 min: Column re-equilibration.
- Data Analysis:
 - The retention time for **Trazodone N-Oxide** is determined by injecting a pure standard.
 - Purity is assessed by calculating the peak area percentage (>95% is typical for reference standards).[2]

Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is used to confirm the molecular weight and elemental composition of the analyte. High-resolution mass spectrometry (HRMS), such as Time-of-Flight (TOF) or Orbitrap, is the authoritative choice for determining the accurate mass.

Protocol:

- Instrumentation: Couple the UHPLC system described above to a high-resolution mass spectrometer (e.g., QTOF-MS/MS).[13]
- Ionization Source: Electrospray Ionization (ESI) in positive mode is typically used for this class of compounds.
- Data Acquisition:
 - Acquire data in full scan mode over a mass range of m/z 100-600.
 - The expected protonated molecule $[M+H]^+$ for **Trazodone N-Oxide** ($C_{19}H_{22}ClN_5O_2$) is approximately m/z 388.15.
- Validation:
 - The measured accurate mass should be within 5 ppm of the calculated theoretical mass (387.1462 for the neutral molecule).[2] This provides strong evidence for the assigned molecular formula.
 - Tandem MS (MS/MS) can be performed to obtain fragmentation patterns for further structural confirmation.

Nuclear Magnetic Resonance (NMR) for Structural Elucidation

NMR spectroscopy provides definitive structural information by mapping the carbon-hydrogen framework of the molecule. It is the gold standard for confirming the site of N-oxidation.

Suppliers of **Trazodone N-Oxide** reference standards provide comprehensive NMR data as part of their Certificate of Analysis.

Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of the isolated, purified compound in a suitable deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$).

- ¹H-NMR (Proton NMR) Analysis:
 - Purpose: To identify the number of unique protons and their chemical environments.
 - Expected Observations: Signals corresponding to the aromatic protons on the chlorophenyl and triazolopyridine rings, as well as aliphatic protons from the propyl chain and piperazine ring. A downfield shift in the signals for protons adjacent to the newly formed N-oxide group is expected compared to the parent Trazodone molecule.
- ¹³C-NMR (Carbon NMR) Analysis:
 - Purpose: To identify the number of unique carbon atoms.
 - Expected Observations: Signals for all 19 carbon atoms in the molecule, with chemical shifts confirming the aromatic, aliphatic, and carbonyl environments.
- Data Interpretation: The complete assignment of ¹H and ¹³C spectra, often aided by 2D NMR techniques (like COSY and HSQC), provides unambiguous confirmation of the **Trazodone N-Oxide** structure.

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